

4-Bromo-4'-(cyclopentyloxy)biphenyl solubility data

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Compound of Interest

Compound Name: 4-Bromo-4'-(cyclopentyloxy)biphenyl

CAS No.: 1352318-50-3

Cat. No.: B580522

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An In-Depth Technical Guide to the Solubility Profile of **4-Bromo-4'-(cyclopentyloxy)biphenyl**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The characterization of a compound's physicochemical properties is a cornerstone of modern drug discovery and development. Among these, aqueous and organic solubility are critical parameters that influence bioavailability, formulation, and ultimately, the therapeutic potential of a drug candidate. This guide provides a comprehensive technical overview of the methodologies used to determine the solubility of **4-Bromo-4'-(cyclopentyloxy)biphenyl**, a halogenated biphenyl derivative. While specific experimental data for this compound is not extensively available in public literature, this document outlines the theoretical framework, experimental protocols, and computational approaches necessary to establish a robust solubility profile. We will delve into the rationale behind solvent selection, the intricacies of experimental design for poorly soluble compounds, and the application of predictive models. This guide is intended to be a practical resource for researchers, enabling them to generate

high-quality, reliable solubility data for **4-Bromo-4'-(cyclopentyloxy)biphenyl** and other similar chemical entities.

Introduction: The Significance of Solubility in Drug Development

The adage "like dissolves like" forms the fundamental basis of solubility, suggesting that substances with similar polarities are more likely to be soluble in one another.[1][2] For a drug to be effective, it must first be in solution to be absorbed and reach its target site of action. Poor aqueous solubility is a major hurdle in drug development, often leading to low bioavailability and erratic absorption.[2][3] **4-Bromo-4'-(cyclopentyloxy)biphenyl**, with its biphenyl core, bromine substituent, and cyclopentyloxy group, presents a molecular architecture that suggests low aqueous solubility and higher solubility in organic solvents. The biphenyl structure itself is non-polar and insoluble in water but soluble in organic solvents.[4][5] The addition of a halogen and an ether group modifies the polarity and potential for intermolecular interactions, making a thorough solubility assessment essential.

Understanding the solubility of this compound is critical for:

- **Early-Stage Discovery:** Guiding structure-activity relationship (SAR) studies and selecting candidates with favorable physicochemical properties.
- **Preclinical Development:** Enabling the preparation of solutions for in vitro and in vivo testing.
- **Formulation Science:** Designing appropriate dosage forms (e.g., tablets, injections) that ensure adequate drug exposure.
- **Process Chemistry:** Developing efficient crystallization and purification processes.

This guide will provide the necessary protocols and theoretical background to empower researchers to undertake a comprehensive solubility assessment of **4-Bromo-4'-(cyclopentyloxy)biphenyl**.

Physicochemical Properties of 4-Bromo-4'-(cyclopentyloxy)biphenyl

A foundational understanding of the compound's basic physicochemical properties is crucial for designing solubility studies.

Property	Value	Source
Chemical Name	4-Bromo-4'-(cyclopentyloxy)biphenyl	[6][7][8]
CAS Number	1352318-50-3	[6][7][8]
Molecular Formula	C ₁₇ H ₁₇ BrO	[6][7][8]
Molecular Weight	317.22 g/mol	[6][7][8]

The presence of the large, non-polar biphenyl and cyclopentyl groups suggests that the molecule will be largely hydrophobic. The ether oxygen and the bromine atom introduce some polarity, but their contribution is unlikely to overcome the hydrophobicity of the carbon-rich scaffold. Therefore, it is anticipated that **4-Bromo-4'-(cyclopentyloxy)biphenyl** will be sparingly soluble in aqueous media and more soluble in organic solvents.

Theoretical Framework for Solubility

The solubility of a solid in a liquid is governed by the thermodynamics of the dissolution process, which involves the balance between the energy required to break the solute-solute and solvent-solvent interactions and the energy gained from forming solute-solvent interactions.[2][3] For poorly soluble compounds like **4-Bromo-4'-(cyclopentyloxy)biphenyl**, the strong crystal lattice energy of the solid form can be a significant barrier to dissolution.

Factors influencing the solubility of this compound include:

- **Polarity:** The overall low polarity of the molecule will dictate its preference for non-polar or moderately polar solvents.
- **Hydrogen Bonding:** The ether oxygen can act as a hydrogen bond acceptor, potentially increasing solubility in protic solvents, although this effect is likely to be minimal given the steric hindrance from the adjacent rings.

- **Molecular Size and Shape:** The relatively large and rigid structure of the biphenyl core can hinder its ability to be effectively solvated.[9] The stereochemistry of substituted biphenyls can also play a role in their packing in the solid state and thus their solubility.[10]
- **Polymorphism:** The existence of different crystalline forms (polymorphs) can significantly impact solubility, with metastable polymorphs generally exhibiting higher solubility than the stable form. It is crucial to characterize the solid form of the compound being tested.

Experimental Determination of Solubility

A multi-faceted experimental approach is recommended to build a comprehensive solubility profile for **4-Bromo-4'-(cyclopentyloxy)biphenyl**. Both thermodynamic and kinetic solubility measurements provide valuable, albeit different, insights.

Thermodynamic Solubility: The Gold Standard

Thermodynamic solubility represents the true equilibrium concentration of a compound in a saturated solution at a given temperature and pressure. The shake-flask method is the most reliable technique for determining thermodynamic solubility, especially for poorly soluble compounds.[11]

- **Preparation:** Add an excess amount of solid **4-Bromo-4'-(cyclopentyloxy)biphenyl** to a series of vials containing the selected solvents. The presence of undissolved solid at the end of the experiment is crucial to ensure equilibrium has been reached.
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium. For poorly soluble compounds, this can take 24 to 72 hours.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples to pellet the undissolved solid.
- **Sampling and Dilution:** Carefully remove an aliquot of the supernatant, ensuring no solid particles are transferred. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.

- **Quantification:** Analyze the concentration of the dissolved compound in the diluted samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the original solubility in each solvent, accounting for the dilution factor.

Kinetic Solubility: A High-Throughput Approach

Kinetic solubility is a measure of how quickly a compound dissolves from a high-concentration stock solution (typically in DMSO) when diluted into an aqueous buffer.^[12] This method is often used in early drug discovery for rapid screening of a large number of compounds. It is important to note that kinetic solubility values are often higher than thermodynamic solubility due to the formation of supersaturated solutions.^[12]

- **Stock Solution Preparation:** Prepare a high-concentration stock solution of **4-Bromo-4'-(cyclopentyloxy)biphenyl** in a strong organic solvent like dimethyl sulfoxide (DMSO).^[12]
- **Serial Dilution:** In a multi-well plate, perform a serial dilution of the stock solution with the same organic solvent.
- **Addition of Aqueous Buffer:** Add a fixed volume of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) to each well.
- **Precipitation Detection:** Incubate the plate for a set period (e.g., 1-2 hours) and then measure the turbidity of each well using a nephelometer or a plate reader that can detect light scattering. The concentration at which precipitation is first observed is considered the kinetic solubility.^[12]

Solvent Selection Rationale

The choice of solvents is critical for building a meaningful solubility profile. A selection of solvents with varying polarities should be used.

Solvent Category	Recommended Solvents	Rationale
Aqueous Buffers	Phosphate-Buffered Saline (PBS) pH 7.4, Simulated Gastric Fluid (SGF), Simulated Intestinal Fluid (SIF)	To assess solubility under physiologically relevant conditions.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Acetonitrile (ACN)	Commonly used in early-stage screening and as vehicles for in vitro assays.
Polar Protic	Ethanol, Methanol, Isopropanol	Relevant for formulation and as co-solvents to improve aqueous solubility.
Non-Polar	Toluene, Dichloromethane (DCM), Hexanes	To understand the lipophilic nature of the compound and for use in organic synthesis and purification.

Analytical Methodologies

A robust and validated analytical method is essential for accurate solubility determination.

- **High-Performance Liquid Chromatography (HPLC):** The preferred method for its sensitivity, specificity, and ability to separate the analyte from impurities. A reversed-phase C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and water) and UV detection at an appropriate wavelength would likely be suitable for **4-Bromo-4'-(cyclopentyloxy)biphenyl**.
- **UV-Vis Spectroscopy:** A simpler and faster method, but less specific than HPLC. It can be used if the compound has a distinct chromophore and there are no interfering substances. A calibration curve must be generated to relate absorbance to concentration.^[12]

Computational Prediction of Solubility

In addition to experimental determination, in silico methods can provide valuable early insights into a compound's solubility.^{[1][2][13]} These models use the molecular structure to predict

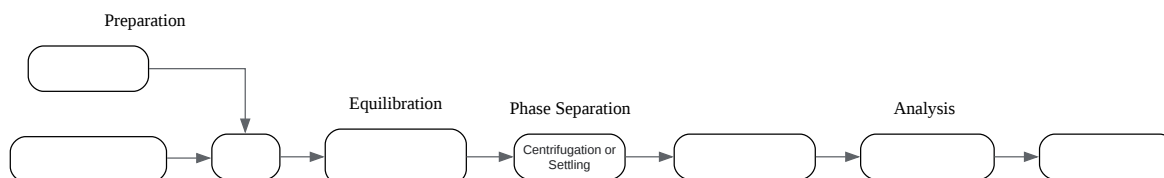
solubility based on various descriptors.

- Quantitative Structure-Property Relationship (QSPR) Models: These models use statistical methods to correlate molecular descriptors (e.g., logP, molecular weight, polar surface area) with experimentally determined solubility data for a training set of compounds.[9]
- Machine Learning Approaches: More advanced models that can learn complex relationships between molecular features and solubility from large datasets.[1][3][13]

While predictive models are useful for prioritizing compounds, they are not a substitute for experimental data.[2] The accuracy of these predictions can vary depending on the model and the similarity of the target compound to the training set.

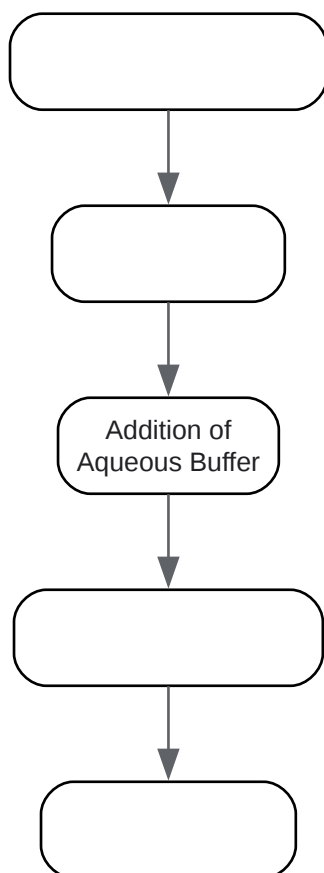
Visualizing the Experimental Workflow

The following diagrams illustrate the key experimental workflows for determining thermodynamic and kinetic solubility.



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Caption: Workflow for Thermodynamic Solubility Determination.



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Caption: Workflow for Kinetic Solubility Determination.

Conclusion and Future Directions

This guide has provided a comprehensive framework for determining the solubility of **4-Bromo-4'-(cyclopentyloxy)biphenyl**. By combining robust experimental techniques like the shake-flask method with high-throughput kinetic assays and in silico predictions, researchers can build a detailed and reliable solubility profile. The resulting data is invaluable for making informed decisions throughout the drug discovery and development pipeline.

Future work should focus on generating experimental solubility data for this compound in a wide range of pharmaceutically relevant solvents and buffer systems. Additionally, investigating the solid-state properties of the compound, including an assessment of potential polymorphism, will provide a more complete understanding of its dissolution behavior. The methodologies outlined in this guide provide a clear path forward for these critical investigations.

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